

Technical Master File: 6-Iodo-2-methyl-1,3-benzothiazole

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Compound of Interest

Compound Name: 6-Iodo-2-methyl-1,3-benzothiazole

CAS No.: 68867-20-9

Cat. No.: B1270502

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Executive Summary

6-Iodo-2-methyl-1,3-benzothiazole (CAS 68867-20-9) is a high-value heterocyclic intermediate critical to the development of neuroimaging agents and targeted therapeutics. Its structural significance lies in the C6-iodine motif, which serves as a highly reactive handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira) and halogen-lithium exchange.

In the pharmaceutical sector, this compound is a primary scaffold for synthesizing Thioflavin-T analogues used in Positron Emission Tomography (PET) to visualize

-amyloid plaques in Alzheimer's disease. Unlike its chloro- or bromo- counterparts, the iodo-derivative offers superior reactivity for installing radioisotopes (

F,

C) or complex aryl groups under mild conditions.

Chemical Identity & Physical Profile

Property	Specification
IUPAC Name	6-Iodo-2-methyl-1,3-benzothiazole
Molecular Formula	C
	H
	INS
Molecular Weight	275.11 g/mol
Appearance	White to off-white crystalline solid
Melting Point	134–136 °C
Solubility	Soluble in DMSO, CH
	Cl
	, CHCl
	; Insoluble in water
Crystal System	Monoclinic (Space group)
Key Hazard	Acute Tox. 3 (Oral); Aquatic Chronic 4

Synthesis & Manufacturing Protocol

While direct iodination of 2-methylbenzothiazole is possible, it often suffers from poor regioselectivity (yielding mixtures of C6 and C4 isomers). The Sandmeyer reaction via the 6-amino precursor is the industry standard for generating high-purity (>98%) material.

Pathway: Diazotization-Iodination Strategy

Reagents:

- Precursor: 2-Methyl-6-aminobenzothiazole (CAS 2941-62-0)
- Reagents: Sodium nitrite (NaNO

), Potassium iodide (KI), Hydrochloric acid (HCl), Urea.

- Solvent: Water/Acetone mixture.

Step-by-Step Protocol:

- Acidification: Suspend 2-methyl-6-aminobenzothiazole (10 mmol) in 5N HCl (20 mL) and cool to 0–5 °C in an ice-salt bath. Ensure vigorous stirring to maintain a fine suspension.
- Diazotization: Dropwise add a solution of NaNO₂ (11 mmol) in water (5 mL), maintaining the internal temperature below 5 °C. Stir for 30 minutes. The suspension should clear as the diazonium salt forms.
 - Quality Check: Test with starch-iodide paper (blue) to confirm excess nitrite, then add urea to quench excess HNO₂ until the paper remains white.
- Substitution (Sandmeyer): Dissolve KI (15 mmol) in water (10 mL) and add it slowly to the cold diazonium solution.
 - Observation: A vigorous evolution of N₂ gas will occur, and a dark precipitate will form.
- Workup: Allow the mixture to warm to room temperature and stir for 2 hours. Heat to 60 °C for 30 minutes to ensure complete decomposition of the diazonium intermediate.
- Purification:
 - Neutralize with saturated NaHCO₃.
 - Extract with CH₂Cl₂ (3 x 50 mL).

- Wash the organic layer with 10% Na

S

O

(to remove free iodine) and brine.

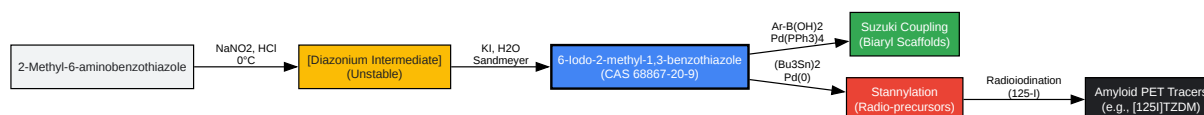
- Dry over MgSO

and concentrate.

- Recrystallization: Purify the crude solid from hot ethanol or hexane/ethyl acetate (9:1) to yield colorless needles.

Visualization: Synthesis & Reactivity Logic

The following diagram illustrates the retrosynthetic logic and the forward reactivity profile of the 6-iodo derivative.



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Figure 1: Synthetic workflow from the amino-precursor to the iodo-target, branching into key medicinal chemistry applications.[1][2][3]

Applications in Drug Discovery & Imaging[2]

A. Neuroimaging (Alzheimer's Disease)

The 6-iodo moiety is the critical "leaving group" for synthesizing stannylated precursors used in radiochemistry.

- Mechanism: Palladium-catalyzed stannylation converts the 6-iodo compound into 6-(tributylstannyl)-2-methylbenzothiazole.
- Radiolabeling: This tin precursor undergoes electrophilic iododestannylation to generate high-specific-activity

I-labeled probes (e.g., [

I]TZDM) or is used to install

C-methyl groups.

- Significance: These ligands bind with high affinity (< 10 nM) to -amyloid fibrils, allowing for in vivo quantification of plaque burden.

B. Suzuki-Miyaura Cross-Coupling

As an electrophile, CAS 68867-20-9 is superior to its bromo-analog for coupling with electron-deficient boronic acids.

- Reaction: 6-Iodo-2-methylbenzothiazole + Aryl-B(OH)
6-Aryl-2-methylbenzothiazole.
- Utility: This generates libraries of 2-methyl-6-arylbenzothiazoles, a class of compounds exhibiting potent antitumor (via tyrosine kinase inhibition) and antimicrobial properties.

Safety & Handling Protocol

Hazard Classification: Danger (GHS06, GHS09)

- H301: Toxic if swallowed.
- H413: May cause long-lasting harmful effects to aquatic life.

Handling Procedures:

- Engineering Controls: Handle exclusively in a chemical fume hood. The compound may sublime slightly under high vacuum; use a cold trap.
- PPE: Nitrile gloves (double-gloving recommended during weighing), safety goggles, and lab coat.
- Storage: Store at 2–8 °C, protected from light. Iodine-carbon bonds can be photosensitive; store in amber vials.

References

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